

# Comparative Guide: Volatility Profile of Citronellyl Formate vs. Standard Repellents

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## Compound of Interest

Compound Name:	Citronellyl formate
CAS No.:	93919-93-8
Cat. No.:	B7798338

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## Executive Summary

In the development of spatial and topical repellents, volatility is the critical determinant of the "Zone of Inhibition" (ZOI) and duration of efficacy. **Citronellyl formate** (CAS 105-85-1) presents a unique volatility profile characterized by a vapor pressure of 4.0 Pa (0.03 mmHg) at 25°C.

This guide demonstrates that **Citronellyl formate** functions as a high-volatility "top note" repellent. It is approximately 18 times more volatile than DEET and 27 times more volatile than IR3535. While this property allows for rapid establishment of a protective vapor cloud, it necessitates specific formulation strategies (e.g., microencapsulation or fixatives) to achieve the extended protection times (CPT) typical of synthetic standards.

## Chemical Profile & Volatility Hierarchy

The following table synthesizes experimental vapor pressure data to establish a clear hierarchy of volatility.

Table 1: Comparative Volatility and Physicochemical Properties

Compound	Class	Molecular Weight (g/mol)	Vapor Pressure (25°C)	Boiling Point (°C)	LogP	Volatility Classification
Citronellyl Formate	Monoterpene Ester	184.28	0.0300 mmHg (4.0 Pa)	235	3.8	High
Citronellol	Monoterpene Alcohol	156.27	0.0200 mmHg (2.7 Pa)	225	3.2	Moderate-High
Geraniol	Monoterpene Alcohol	154.25	0.0130 mmHg (1.7 Pa)	230	2.9	Moderate-High
IR3535	Synthetic Amino Acid	215.29	0.0011 mmHg (0.15 Pa)	~295	1.7	Low
DEET	Synthetic Amide	191.27	0.0017 mmHg (0.22 Pa)	288	2.02	Low
Picaridin	Synthetic Piperidine	229.30	0.0004 mmHg (0.05 Pa)	~290	2.23	Very Low

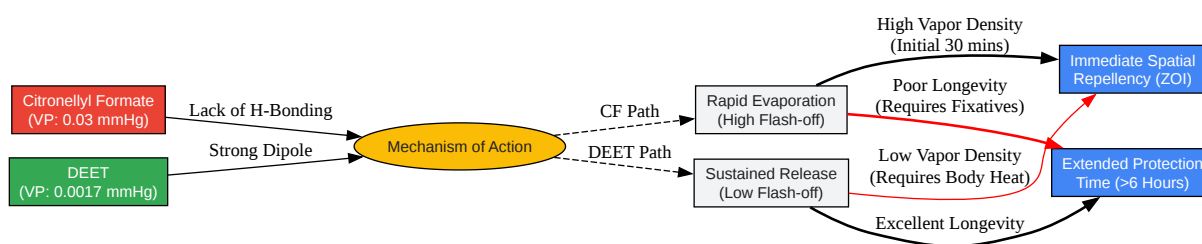
## Mechanistic Insight: Structure-Volatility Relationship

The higher volatility of **Citronellyl formate** compared to its parent alcohol, Citronellol, is driven by the esterification of the hydroxyl group.

- Citronellol: Possesses a free hydroxyl (-OH) group capable of intermolecular hydrogen bonding, which significantly lowers its vapor pressure.
- **Citronellyl Formate**: The formate ester cap removes the hydrogen bond donor capability. Although the molecular weight increases (156 → 184 g/mol), the loss of hydrogen bonding dominance results in a net increase in vapor pressure (0.02 → 0.03 mmHg), making it more diffusive.

## Visualization: Volatility & Performance Logic

The following diagram illustrates the inverse relationship between Vapor Pressure (VP) and Complete Protection Time (CPT), highlighting the formulation gap that must be bridged for **Citronellyl formate**.



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Caption: Figure 1. Volatility-Performance Trade-off. **Citronellyl formate** excels in immediate spatial repellency but lacks the intrinsic longevity of DEET without formulation aids.

## Experimental Protocols for Volatility Validation

To rigorously validate these values in a formulation context, the following "Self-Validating" protocols are recommended. These methods move beyond simple theoretical values to measure real-world release rates.

### Protocol A: Isothermal Thermogravimetric Analysis (TGA)

Purpose: To determine the precise evaporation rate ( $k$ ) in  $\text{mg}/\text{cm}^2/\text{min}$  under controlled thermal stress.

- Instrument: TGA (e.g., TA Instruments Q500 or Mettler Toledo TGA/DSC).
- Sample Prep: Load 20  $\mu\text{L}$  of pure **Citronellyl formate** into a platinum pan. Ensure a uniform liquid layer.

- Parameters:
  - Purge Gas: Nitrogen at 40 mL/min (eliminates oxidative degradation variables).
  - Isothermal Hold: Ramp 10°C/min to 32°C (simulated skin temperature) and hold for 120 minutes.
- Data Analysis:
  - Plot Weight (%) vs. Time (min).
  - Calculate the slope of the linear portion of the curve ( ).
  - Validation Check: The derivative weight loss curve must be flat (zero slope change) during the isothermal hold. Any curve indicates thermal decomposition or moisture evolution, invalidating the run.

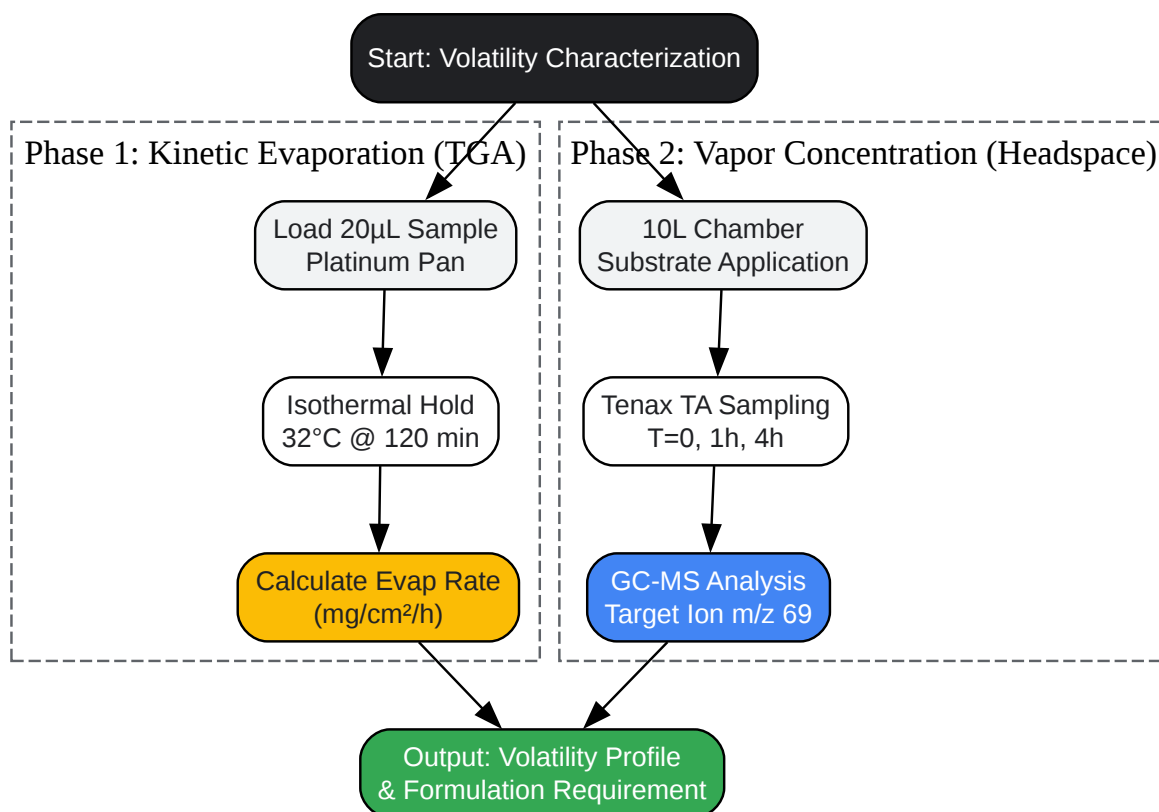
## Protocol B: Dynamic Headspace GC-MS

Purpose: To quantify the vapor phase concentration in a simulated application environment.

- Chamber: Use a 10L glass environmental chamber equipped with inlet/outlet ports.
- Application: Apply 1.0 g of test formulation to a 50 cm<sup>2</sup> filter paper substrate suspended in the chamber center.
- Sampling:
  - Connect a Tenax TA sorption tube to the outlet.
  - Pull air through the chamber at 200 mL/min for 15 minutes at T=0, T=1h, and T=4h.
- Analysis:
  - Thermal desorption into GC-MS (DB-5MS column).
  - Target Ion: Monitor m/z 69 (base peak for terpenoids) and m/z 138.

- Quantification: Calibrate using an external standard curve of **Citronellyl formate** in hexane.

## Experimental Workflow Diagram



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Caption: Figure 2. Dual-phase experimental workflow combining gravimetric kinetics (TGA) and chemical specificity (GC-MS).

## Conclusion & Formulation Implications

**Citronellyl formate** is not a direct functional substitute for DEET in terms of longevity. Its vapor pressure (0.03 mmHg) classifies it as a spatial repellent rather than a contact repellent.

- For Topical Use: It must be combined with fixatives (e.g., vanillin, polymer matrices) or used as a "booster" in combination with heavier actives like Picaridin to provide immediate protection while the heavier molecule establishes its film.

- For Spatial Use: It is superior to DEET for candles, diffusers, or emanators where rapid establishment of an airborne concentration is required.

## References

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## Sources

- [1. Ethyl butylacetylaminopropionate - IR3535 - Descrizione \[tiiips.com\]](#)
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